

Application Notes and Protocols: Synthesis of (S)-(4-Benzylmorpholin-3-yl)methanol

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Compound of Interest

Compound Name: (S)-(4-Benzylmorpholin-3-yl)methanol

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the synthesis of **(S)-(4-Benzylmorpholin-3-yl)methanol**, a chiral morpholine derivative that serves as a valuable building block in medicinal chemistry and drug discovery.^[1] The protocol is based on the alkylation of (S)-Morpholin-3-ylmethanol with benzyl bromide.

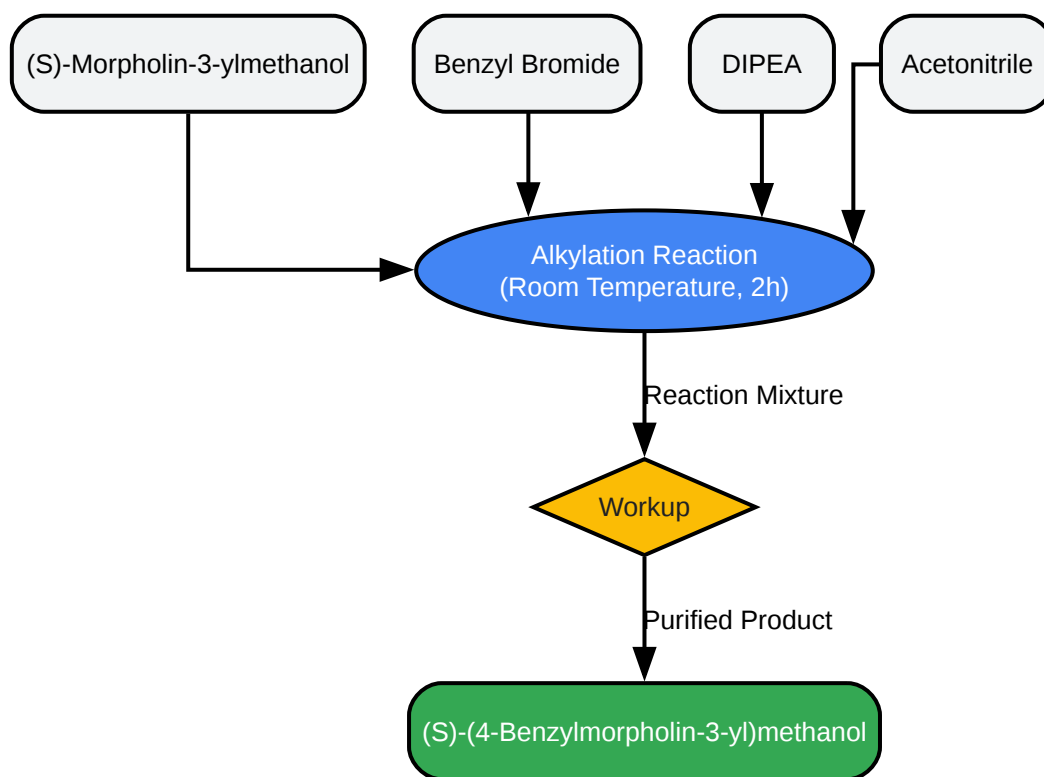
Chemical Properties and Data

| Parameter | Value | Reference |
|-------------------|---|-------------------|
| Molecular Formula | C ₁₂ H ₁₇ NO ₂ | ^[2] |
| Molecular Weight | 207.27 g/mol | ^{[1][2]} |
| CAS Number | 101376-25-4 | ^[1] |
| Appearance | Not specified in literature | |
| Purity | >95% (commercially available) | ^[2] |
| Storage | 2-8 °C | ^[2] |

Reaction Scheme

The synthesis involves the N-alkylation of (S)-Morpholin-3-ylmethanol with benzyl bromide in the presence of a non-nucleophilic base.

Diagram of the Synthetic Pathway



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Caption: Synthetic workflow for **(S)-(4-Benzylmorpholin-3-yl)methanol**.

Experimental Protocol

This protocol details the step-by-step synthesis of **(S)-(4-Benzylmorpholin-3-yl)methanol**.

Materials and Reagents

| Reagent | Formula | MW | CAS No. | Notes |
|-----------------------------------|--|--------|-------------------|--------------------|
| (S)-Morpholin-3-ylmethanol | C ₅ H ₁₁ NO ₂ | 117.15 | Starting Material | |
| Benzyl Bromide | C ₇ H ₇ Br | 171.03 | 100-39-0 | Alkylating Agent |
| N,N-Diisopropylethylamine (DIPEA) | C ₈ H ₁₉ N | 129.24 | 7087-68-5 | Base |
| Acetonitrile (ACN) | CH ₃ CN | 41.05 | 75-05-8 | Solvent |
| Dichloromethane (DCM) | CH ₂ Cl ₂ | 84.93 | 75-09-2 | Extraction Solvent |
| Saturated aq. Sodium Bicarbonate | NaHCO ₃ | 84.01 | 144-55-8 | Wash Solution |
| Saturated aq. Potassium Hydroxide | KOH | 56.11 | 1310-58-3 | Wash Solution |
| Sodium Sulfate (anhydrous) | Na ₂ SO ₄ | 142.04 | 7757-82-6 | Drying Agent |

Procedure

- Reaction Setup: To a solution of (S)-Morpholin-3-ylmethanol in acetonitrile, add N,N-Diisopropylethylamine (DIPEA) as a base.[3]
- Addition of Alkylating Agent: To the stirred solution, add benzyl bromide.[3]
- Reaction: Stir the reaction mixture at room temperature (approximately 20°C) for 2 hours.[3]
- Solvent Removal: After the reaction is complete, concentrate the mixture under reduced pressure to remove the acetonitrile.[3]
- Workup and Extraction:

- Dissolve the residue in dichloromethane.[3]
- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate and saturated aqueous potassium hydroxide.[3]
- Dry the organic layer over anhydrous sodium sulfate.[3]
- Filter the mixture to remove the drying agent.[3]
- Final Concentration: Concentrate the filtrate under reduced pressure to yield the final product, **(S)-(4-Benzylmorpholin-3-yl)methanol**. [3]

Expected Yield and Characterization

- Yield: 89%[3]
- Characterization: The product can be characterized by mass spectrometry.
 - Mass Spectrometry (MS): $[M+H]^+$ ion at m/z 208.[3]

Conversion to Hydrochloride Salt

For improved stability, crystallinity, and handling, the free base can be converted to its hydrochloride salt.[3]

- Dissolve the purified **(S)-(4-Benzylmorpholin-3-yl)methanol** in a suitable solvent such as ethanol or ethyl acetate.
- Treat the solution with hydrochloric acid.
- The hydrochloride salt will precipitate and can be collected by filtration.

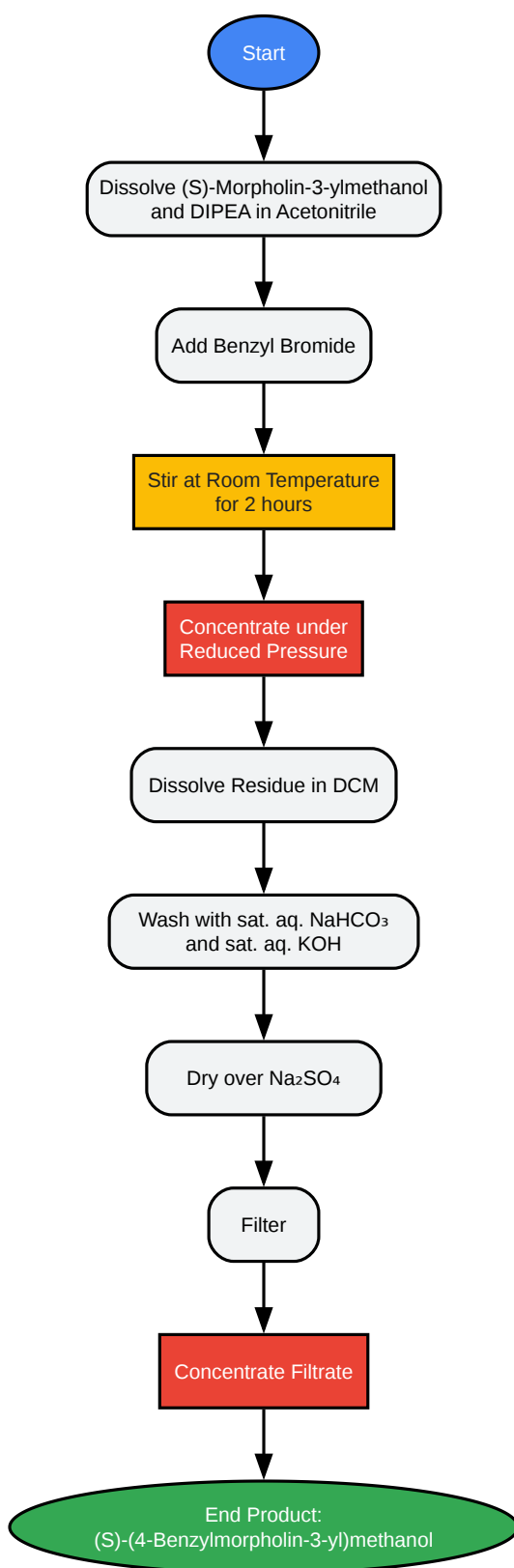
The molecular weight of **(S)-(4-Benzylmorpholin-3-yl)methanol** Hydrochloride is 243.73 g/mol .[3]

Safety Precautions

- Work in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Benzyl bromide is lachrymatory and a corrosive agent. Handle with extreme care.
- DIPEA is a corrosive and flammable liquid.
- Dichloromethane is a volatile and potentially carcinogenic solvent.

Diagram of the Experimental Workflow



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Caption: Step-by-step experimental workflow for the synthesis.

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References

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- 2. (4-benzylmorpholin-3-yl)methanol; CAS No.: 110167-20-9 [chemshuttle.com]
- 3. (S)-(4-Benzylmorpholin-3-yl)methanol Hydrochloride | Benchchem [benchchem.com]
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